3-Chloro-5-fluoro-2-nitropyridine chemical structure and properties

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Chloro-5-fluoro-2-nitropyridine*
Cat. No.:	*B13649984*

Get Quote

An In-Depth Technical Guide to **3-Chloro-5-fluoro-2-nitropyridine**: Structure, Properties, and Applications

Introduction

3-Chloro-5-fluoro-2-nitropyridine is a highly functionalized heterocyclic compound of significant interest to the scientific community, particularly those in medicinal chemistry and materials science. Its strategic arrangement of chloro, fluoro, and nitro groups on a pyridine core makes it a versatile and valuable building block for synthesizing more complex molecular architectures. The pyridine ring itself is a privileged scaffold, frequently found in approved pharmaceuticals, and its deliberate substitution can profoundly influence pharmacological activity, selectivity, and pharmacokinetic profiles.

This guide serves as a technical resource for researchers, scientists, and drug development professionals. It provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, reactivity, and applications of **3-Chloro-5-fluoro-2-nitropyridine**, grounding all claims in authoritative sources and providing practical, field-proven insights into its use.

© 2026 BenchChem. All rights reserved.

Chemical and Physical Properties

The unique substitution pattern of **3-Chloro-5-fluoro-2-nitropyridine** dictates its chemical behavior and physical characteristics. The electron-withdrawing nature of the nitro group, combined with the electronegativity of the halogen substituents, creates a highly electron-deficient aromatic system, which is key to its reactivity.

Chemical Identity

A clear and unambiguous identification of a chemical entity is paramount for reproducible scientific work. The following table summarizes the key identifiers for **3-Chloro-5-fluoro-2-nitropyridine**.

Identifier	Value	Source
IUPAC Name	3-chloro-2-fluoro-5-nitropyridine	[1][2]
CAS Number	1805456-19-2	[1]
Molecular Formula	$C_5H_2ClFN_2O_2$	[2]
Molecular Weight	176.53 g/mol	[1]
Canonical SMILES	C1=C(C=NC(=C1Cl)F)[O-]	[2]
InChI Key	AEOGTIHVOKJMOS-UHFFFAOYSA-N	[1][2]
MDL Number	MFCD28752312	[1]

Physicochemical Properties

Quantitative data regarding the physicochemical properties of **3-Chloro-5-fluoro-2-nitropyridine** are not extensively reported in publicly available literature. The data below is a consolidation of available information. Researchers should perform their own analytical characterizations to confirm properties critical for specific applications.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Physical Form	Solid	
Melting Point	Data Not Available	-
Boiling Point	Data Not Available	-
Solubility	Data Not Available	-
logP (Predicted)	1.84	[1]
Purity	≥97% (Commercially available)	[1]

Synthesis and Reactivity

The synthetic accessibility and predictable reactivity of **3-Chloro-5-fluoro-2-nitropyridine** are central to its utility as a chemical intermediate.

Synthesis Pathway

While a specific, dedicated synthesis for **3-Chloro-5-fluoro-2-nitropyridine** is not detailed in the provided search results, a logical pathway can be constructed based on established pyridine chemistry and analogous transformations. A plausible multi-step synthesis would likely begin with a more readily available substituted pyridine. For instance, a route could involve the nitration of a corresponding 3-chloro-5-fluoropyridine or the chlorination/fluorination of a nitropyridine precursor.

A representative synthesis for a structurally similar compound, 2-chloro-3-fluoro-5-nitropyridine, involves the treatment of 3-fluoro-5-nitropyridin-2-ol with phosphorus pentachloride and phosphorus oxychloride.[3] This highlights a common strategy for converting pyridones to their corresponding chlorides.



Click to download full resolution via product page

Caption: A generalized synthetic workflow for **3-Chloro-5-fluoro-2-nitropyridine**.

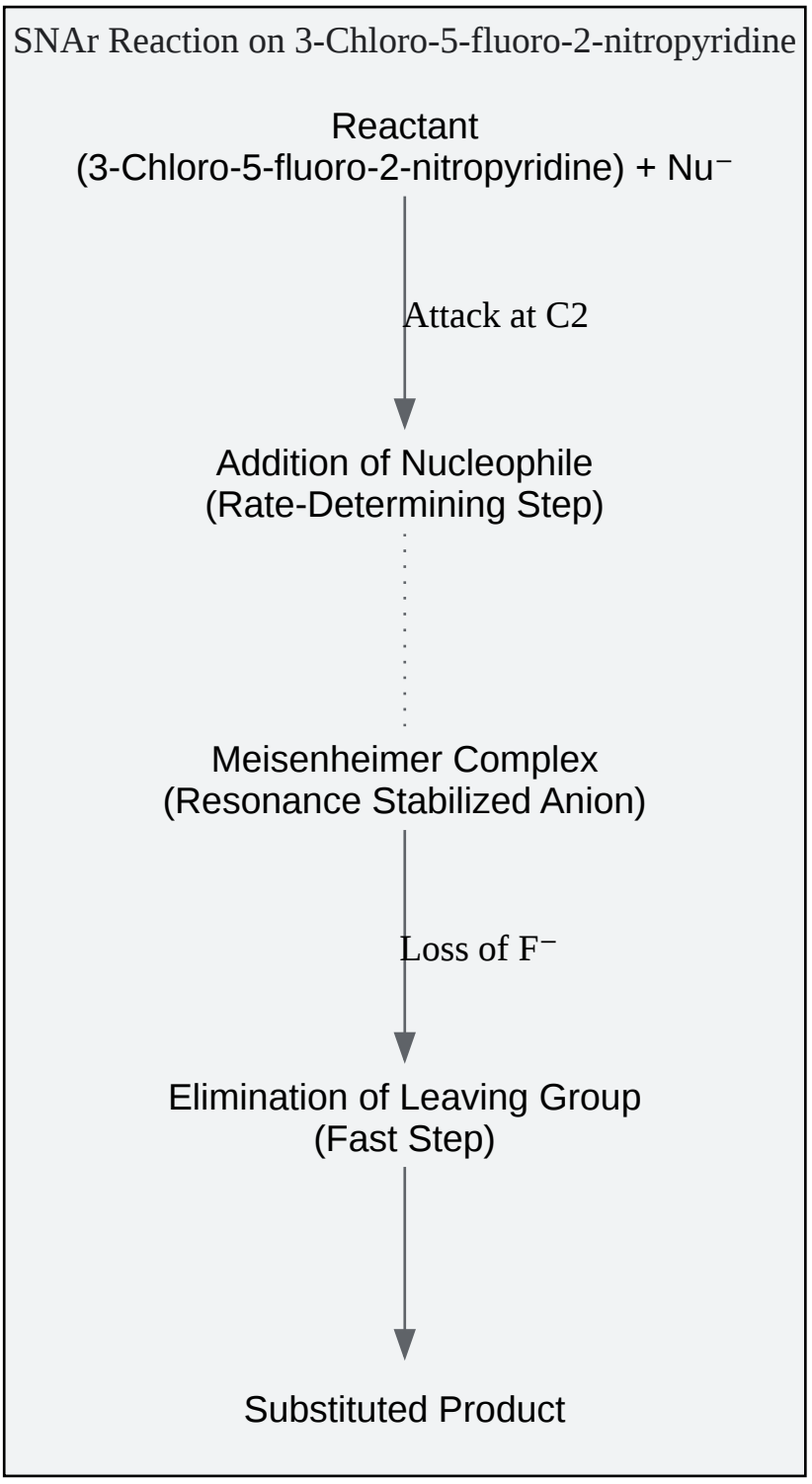
© 2026 BenchChem. All rights reserved.

Chemical Reactivity: Nucleophilic Aromatic Substitution (SNAr)

The primary mode of reactivity for **3-Chloro-5-fluoro-2-nitropyridine** is Nucleophilic Aromatic Substitution (SNAr).[4] The pyridine nitrogen and, critically, the powerfully electron-withdrawing nitro group at the C5 position, pull electron density out of the aromatic ring. This effect is most pronounced at the ortho (C2, C6) and para (C4) positions, rendering them electrophilic and susceptible to attack by nucleophiles.[4][5]

In this molecule, both the C2 and C3 positions bear halogen leaving groups. The C2 position (ortho to the nitro group) is highly activated, making the fluorine atom at this position a likely site for substitution. The chlorine at C3 is less activated. The reaction proceeds via a two-step addition-elimination mechanism, involving a resonance-stabilized anionic intermediate known as a Meisenheimer complex.[5][6] This high degree of regioselectivity allows for precise and controlled introduction of a wide range of nucleophiles (e.g., amines, alcohols, thiols), which is a cornerstone of its utility in constructing diverse molecular libraries.[7][8]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: The addition-elimination mechanism of SNAr at the C2 position.

© 2026 BenchChem. All rights reserved.

Applications in Research and Drug Development

The predictable reactivity and functional group handles of **3-Chloro-5-fluoro-2-nitropyridine** make it a valuable precursor in the synthesis of novel therapeutic agents and agrochemicals.[9] [10]

Role as a Versatile Chemical Building Block

This compound serves as a scaffold for generating libraries of molecules for biological screening and subsequent lead optimization.[9] The distinct reactivity of the C2-fluoro and C3-chloro positions, coupled with the potential for reduction of the nitro group to an amine, offers multiple, orthogonal points for chemical modification. This amine can then be used in a variety of subsequent reactions, such as amide bond formation or the construction of new heterocyclic rings (e.g., imidazopyridines), which are bioisosteres of purines and are prevalent in many kinase inhibitors.[11]

Experimental Protocol: Palladium-Catalyzed Suzuki Coupling

The chloro and fluoro substituents on the pyridine ring are suitable for various palladium-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings.[9] These reactions are fundamental in modern drug discovery for their ability to form carbon-carbon and carbon-heteroatom bonds, enabling the assembly of complex molecular frameworks.

Objective: To demonstrate the utility of a halogenated nitropyridine intermediate in a Suzuki cross-coupling reaction to introduce a new aryl group.

Materials:

- **3-Chloro-5-fluoro-2-nitropyridine** (or analogous halo-nitropyridine)
- Aryl boronic acid or ester
- Palladium catalyst (e.g., $Pd(PPh_3)_4$, $PdCl_2(dppf)$)
- Base (e.g., K_2CO_3, Cs_2CO_3)

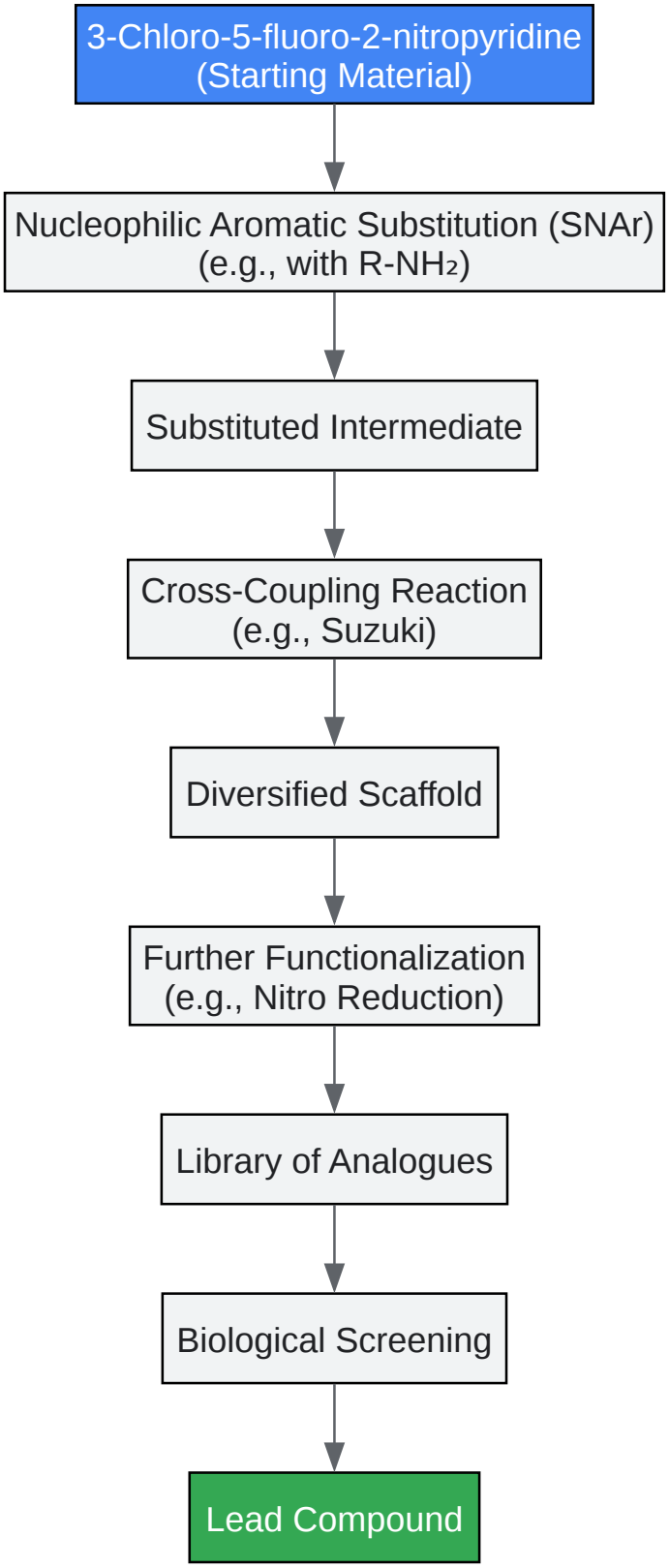
© 2026 BenchChem. All rights reserved.

- Anhydrous solvent (e.g., Toluene, 1,4-Dioxane, DMF)
- Reaction vessel, inert atmosphere (N_2 or Ar)

Procedure:

- To a dry reaction vessel, add the halo-nitropyridine (1.0 eq), the aryl boronic acid (1.1-1.5 eq), and the base (2.0-3.0 eq).
- Purge the vessel with an inert gas (N_2 or Ar) for 5-10 minutes.
- Add the palladium catalyst (0.01-0.05 eq) to the vessel.
- Add the anhydrous solvent via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-120 °C) and stir until the starting material is consumed, as monitored by TLC or LC-MS.
- Cool the reaction to room temperature and dilute with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.[9]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Role of **3-Chloro-5-fluoro-2-nitropyridine** in a drug discovery workflow.

© 2026 BenchChem. All rights reserved.

Safety and Handling

Based on the safety profiles of **3-Chloro-5-fluoro-2-nitropyridine** and structurally similar halogenated, nitrated pyridines, this compound must be handled with a high degree of caution.[12][13]

Hazard Identification

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[13]
- Skin Corrosion/Irritation: Causes skin irritation.[13][14]
- Eye Damage/Irritation: Causes serious eye irritation.[13][14]
- Respiratory Irritation: May cause respiratory irritation.[14][15]

Handling and Personal Protective Equipment (PPE)

All work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood.[16]

© 2026 BenchChem. All rights reserved.

Precaution	Specification	Source
Engineering Controls	Work in a certified chemical fume hood.	[16]
Eye/Face Protection	Safety glasses with side-shields or goggles.	[14]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use.	[14][16]
Skin/Body Protection	Lab coat.	[16]
Respiratory Protection	Use a respirator if dust is generated or ventilation is inadequate.	[17]
Hygiene	Do not eat, drink, or smoke in the lab. Wash hands thoroughly after handling.	[15][16]

First Aid Measures

© 2026 BenchChem. All rights reserved.

Exposure	First Aid Protocol	Source
Inhalation	Move person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[14]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.	[17]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes. Consult a physician.	[17]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.	[17]

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

3-Chloro-5-fluoro-2-nitropyridine is a synthetically valuable and highly reactive building block. Its electron-deficient pyridine core, activated by a nitro group, makes it an excellent substrate for nucleophilic aromatic substitution, allowing for the regioselective introduction of diverse functionalities. This predictable reactivity, combined with the potential for further modifications via cross-coupling reactions and nitro group reduction, establishes it as a powerful tool for medicinal chemists and materials scientists in the creation of novel and complex molecules. Proper safety protocols are essential when handling this compound due to its potential hazards.

References

© 2026 BenchChem. All rights reserved.

- PrepChem.com. (n.d.). Synthesis of 3-amino-5-chloro-2-fluoropyridine. Retrieved from [Link]
- PubChemLite. (2026). 3-chloro-2-fluoro-5-nitropyridine. Retrieved from [Link]
- Watson International. (2017). Safety Data Sheet: 2-Nitro-3-fluoropyridine. Retrieved from [Link]
- PubChem. (n.d.). 2-Chloro-5-fluoro-3-nitropyridine. Retrieved from [Link]
- The Royal Society of Chemistry. (n.d.). Supplementary Information Synthetic routes to compounds 5 and 10-19. Retrieved from [Link]
- Wikipedia. (n.d.). Nucleophilic aromatic substitution. Retrieved from [Link]
- Stevens, E. (2019, January 19). nucleophilic aromatic substitutions. YouTube. Retrieved from [Link]
- Google Patents. (n.d.). EP1626045A1 - Processes for producing 3-substituted 2-chloro-5-fluoropyridine or salt thereof.
- PubChem. (n.d.). 3-Fluoro-2-nitropyridine. Retrieved from [Link]
- Chemistry LibreTexts. (2026, February 17). 3.7: Nucleophilic Aromatic Substitution. Retrieved from [Link]
- G. S. Kumar, Y. T. S. Rao, et al. (2021). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. PMC. Retrieved from [Link]
- Jubilant Ingrevia Limited. (2020). 2-Chloro-5-nitropyridine Safety Data Sheet. Retrieved from [Link]
- Beilstein Journals. (2016, February 3). Synthesis and nucleophilic aromatic substitution of 3-fluoro-5-nitro-1-(pentafluorosulfanyl)benzene. Retrieved from [Link]
- ResearchGate. (2026, January 2). Synthesis and nucleophilic aromatic substitution of 3-fluoro-5-nitro-1-(pentafluorosulfanyl)benzene. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. PubChemLite - 3-chloro-2-fluoro-5-nitropyridine (C5H2ClFN2O2) [pubchemlite.lcsb.uni.lu]
- 3. 2-Chloro-3-fluoro-5-nitropyridine synthesis - chemicalbook [chemicalbook.com]
- 4. Nucleophilic aromatic substitution - Wikipedia [en.wikipedia.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. m.youtube.com [m.youtube.com]
- 7. BJOC - Synthesis and nucleophilic aromatic substitution of 3-fluoro-5-nitro-1-(pentafluorosulfanyl)benzene [beilstein-journals.org]
- 8. researchgate.net [researchgate.net]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Pannellum [sjf.edu]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. fishersci.com [fishersci.com]
- 13. 2-Chloro-5-fluoro-3-nitropyridine | C5H2ClFN2O2 | CID 10773626 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. watson-int.com [watson-int.com]
- 15. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. capotchem.cn [capotchem.cn]

- To cite this document: BenchChem. [3-Chloro-5-fluoro-2-nitropyridine chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13649984/docs#3-chloro-5-fluoro-2-nitropyridine-chemical-structure-and-properties]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.